

An In-depth Technical Guide to the Physical and Chemical Properties of Trimethylthallium

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Compound of Interest

Compound Name: Trimethyl thallium

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Abstract

Trimethylthallium (TMT), an organometallic compound of thallium, presents a unique set of physical and chemical properties that warrant detailed investigation. This technical guide provides a comprehensive overview of TMT, including its structural characteristics, physicochemical parameters, and reactivity. Detailed experimental protocols for its synthesis and characterization using modern spectroscopic techniques are presented. Furthermore, this document elucidates the known biological interactions and toxicological profile of TMT, with a focus on its impact on cellular signaling pathways. This guide is intended to serve as a foundational resource for researchers in chemistry, toxicology, and drug development who are working with or investigating this highly toxic and reactive compound.

Physical Properties

Trimethylthallium is a colorless, volatile, and highly toxic solid at room temperature.^[1] It is sensitive to light and air, necessitating careful handling in a controlled environment. The key physical properties of TMT are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃ H ₉ Tl	[2]
Molecular Weight	249.49 g/mol	[2]
Melting Point	38.5 °C	[1]
Boiling Point	Decomposes above 90 °C	[1]
Appearance	Colorless solid	[1]
Crystal Structure	Tetragonal	[1]
Space Group	P4 ₂ /n	[1]
Lattice Constants	a = b = 13.464 Å, c = 6.379 Å	[1]
Enthalpy of Fusion (Δ _{fus} H)	16.74 kJ/mol at 311.20 K	[3]
Enthalpy of Sublimation (Δ _{sub} H)	57.30 kJ/mol at 281.00 K	[3]
Enthalpy of Vaporization (Δ _{vap} H)	37.90 - 40.60 kJ/mol at 335.50 - 338.50 K	[3]

Chemical Properties

Trimethylthallium is a reactive organometallic compound, susceptible to both oxidation and hydrolysis.[1] It is monomeric in the gas phase and in solution.[1]

Synthesis: Trimethylthallium can be synthesized via the reaction of dimethylthallium chloride with methyllithium.[1] An alternative route involves the reaction of methyllithium with methyl iodide and thallium(I) iodide.[1]

Reactivity: TMT participates in exchange reactions, for instance, with bis(trimethylsilyl)mercury to yield tris(trimethylsilyl)thallium.[4] It is known to react with compounds containing acidic hydrogen.

Decomposition: Trimethylthallium undergoes explosive decomposition at temperatures above 90 °C.[1]

Experimental Protocols

Synthesis of Trimethylthallium

This protocol is a generalized procedure based on known methods for the synthesis of organometallic compounds and should be performed with extreme caution in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- Dimethylthallium chloride
- Methyllithium solution in diethyl ether
- Anhydrous diethyl ether
- Schlenk line apparatus
- Dry glassware

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), suspend dimethylthallium chloride in anhydrous diethyl ether in a flame-dried Schlenk flask equipped with a magnetic stir bar.
- Cool the suspension to 0 °C using an ice bath.
- Slowly add a stoichiometric amount of methyllithium solution to the stirred suspension via a syringe or dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress by appropriate analytical techniques (e.g., NMR spectroscopy of an aliquot).
- Upon completion, the reaction mixture will contain a precipitate of lithium chloride. Filter the mixture under inert atmosphere to remove the salt.

- The filtrate contains the trimethylthallium solution. The solvent can be removed under reduced pressure to yield the solid product. Due to its volatility and toxicity, it is often preferable to use the solution directly for subsequent reactions.

Spectroscopic Characterization

Sample Preparation:

- Due to its air and moisture sensitivity, prepare the NMR sample in a glovebox or using Schlenk techniques.
- Dissolve a small amount of trimethylthallium in a deuterated solvent (e.g., benzene-d₆ or toluene-d₈) that has been thoroughly dried and degassed.
- Transfer the solution to an NMR tube and seal it.

Instrument Parameters (generalized for a 500 MHz spectrometer):

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
- Solvent: Benzene-d₆.
- Temperature: 298 K.
- Number of Scans: 16 or more, depending on the concentration.
- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-10 ppm.

The ¹H NMR spectrum of trimethylthallium is expected to show a sharp singlet for the methyl protons, with satellite peaks due to coupling with the thallium isotopes (²⁰³Tl and ²⁰⁵Tl).^[5]

Sample Preparation (for a solid sample as a Nujol mull):

- In a glovebox, grind a small amount of solid trimethylthallium with a drop of Nujol (mineral oil) in an agate mortar and pestle to create a fine paste.^[6]

- Spread the mull evenly between two potassium bromide (KBr) or sodium chloride (NaCl) plates.^[7]
- Mount the plates in the sample holder of the FTIR spectrometer.

Instrument Parameters:

- Scan Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.
- A background spectrum of the clean KBr/NaCl plates should be recorded and subtracted from the sample spectrum.

Handling of the volatile and toxic trimethylthallium for mass spectrometry requires specialized inlet systems and safety precautions.

Ionization Method:

- For volatile organometallic compounds like trimethylthallium, Electron Ionization (EI) or Chemical Ionization (CI) are suitable methods.^[8] Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) could also be considered, particularly for studying complexes or reaction products.^[8]

Experimental Considerations:

- The sample can be introduced via a direct insertion probe for solids or through a gas chromatography (GC) interface for volatile samples.
- The mass spectrum will show the molecular ion peak and fragmentation patterns characteristic of the loss of methyl groups.

Biological Interactions and Signaling Pathways

The toxicity of thallium compounds, including trimethylthallium, is primarily attributed to the similarity in ionic radius and charge of the thallium(I) ion (Tl^+) to the potassium ion (K^+).^[9] This

allows Tl^+ to interfere with numerous potassium-dependent cellular processes.

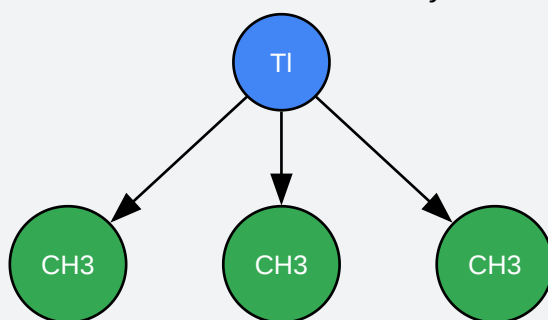
Key Mechanisms of Toxicity:

- **Disruption of Potassium Homeostasis:** Tl^+ can enter cells through potassium channels and transporters, disrupting the cellular potassium balance.[9]
- **Enzyme Inhibition:** Thallium has a high affinity for sulfhydryl groups (-SH) in proteins, leading to the inhibition of various enzymes crucial for cellular metabolism.[10]
- **Mitochondrial Dysfunction:** Tl^+ accumulation in mitochondria disrupts the electron transport chain, leading to impaired cellular respiration and increased production of reactive oxygen species (ROS).[9][11]
- **Oxidative Stress:** The increase in ROS production leads to oxidative damage to lipids, proteins, and DNA.[9][11]

While specific signaling pathways directly modulated by the trimethylthallium molecule are not extensively characterized beyond the general mechanisms of thallium toxicity, its neurotoxic effects suggest interference with critical neuronal signaling. The neurotoxicity of similar organometallic compounds, such as trimethyltin, involves the activation of various kinases and inflammatory pathways, which may provide a model for understanding the molecular mechanisms of trimethylthallium-induced neurodegeneration.[12][13]

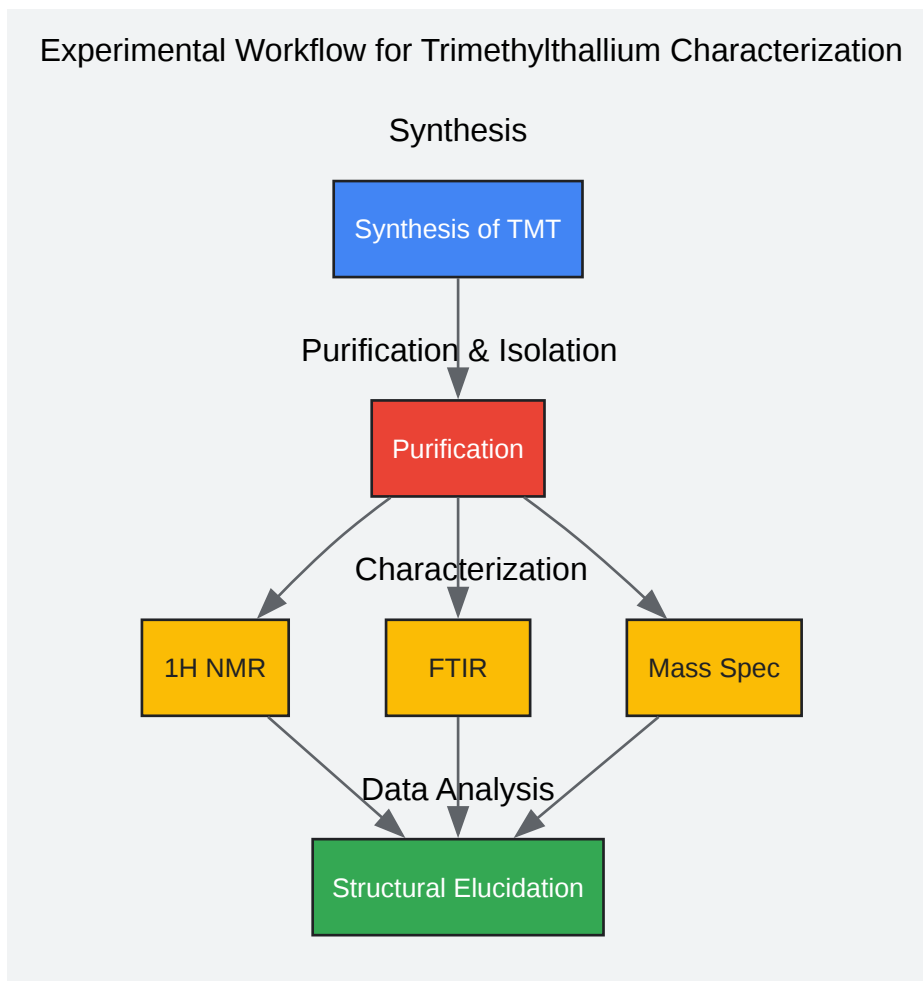
Visualizations

Molecular Structure of Trimethylthallium



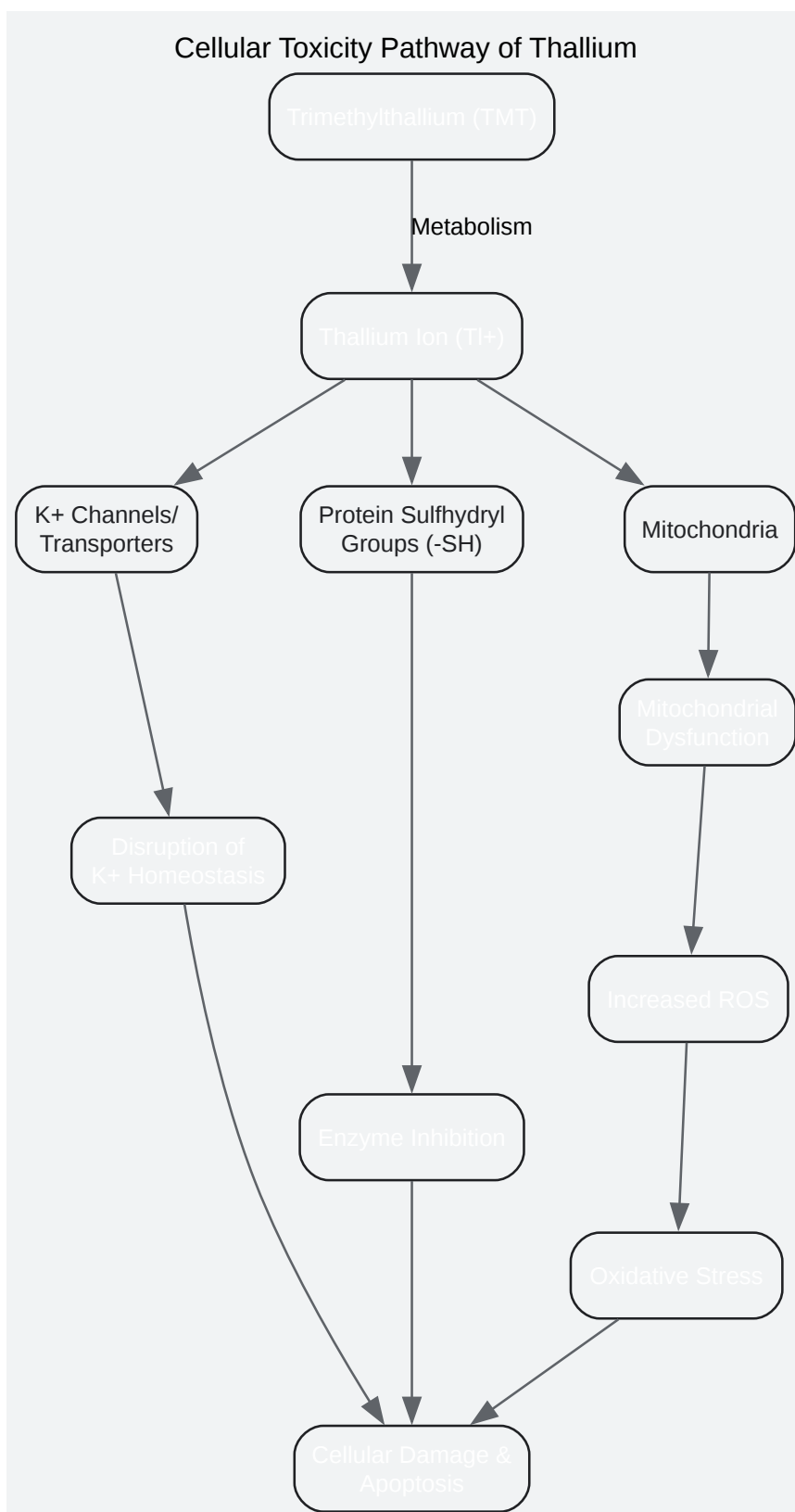
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Caption: Molecular structure of trimethylthallium.



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Caption: A typical experimental workflow for the synthesis and characterization of trimethylthallium.



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Caption: Simplified signaling pathway of thallium-induced cellular toxicity.

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